

## M7583 solubility and preparation in DMSO for cell culture

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# M7583: Application Notes for Cell Culture Experiments

For Researchers, Scientists, and Drug Development Professionals

### Introduction

M7583 is a potent, orally active, and highly selective irreversible inhibitor of Bruton's tyrosine kinase (BTK).[1][2] As an ATP-competitive inhibitor, M7583 targets BTK with high affinity, demonstrating an IC50 of 1.5 nM and a Ki of 11.9 nM.[1][2] Its mechanism of action makes it a significant compound for research in hematological malignancies, particularly B-cell lymphomas, where BTK is a critical component of the B-cell receptor (BCR) signaling pathway. [3][4] These notes provide detailed protocols for the solubilization and use of M7583 in in vitro cell culture applications.

## M7583 Properties



Property	Value	Reference
Molecular Formula	C25H26FN5O2	[2]
Molecular Weight	447.51 g/mol	[2]
CAS Number	1415823-49-2	[2]
Mechanism of Action	Irreversible BTK inhibitor	[1][2]
IC50	1.5 nM	[1][2]
Ki	11.9 nM	[1]

### **Solubility and Preparation of Stock Solutions**

M7583 exhibits high solubility in dimethyl sulfoxide (DMSO) and ethanol, but it is insoluble in water.[1] For cell culture experiments, it is imperative to prepare a concentrated stock solution in a suitable organic solvent, which can then be further diluted in a cell culture medium to the desired final concentration.

Solvent	Solubility	Molar Concentration (at max solubility)
DMSO	90 mg/mL	201.11 mM
Ethanol	22 mg/mL	49.16 mM
Water	Insoluble	N/A

Protocol for Preparation of a 10 mM M7583 Stock Solution in DMSO

#### Materials:

- M7583 powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials



Calibrated pipette

#### Procedure:

- Weighing: Accurately weigh out a specific amount of M7583 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.475 mg of M7583 (Molecular Weight: 447.51 g/mol).
- Dissolving: Add the appropriate volume of sterile DMSO to the M7583 powder. For a 10 mM stock, if you weighed 4.475 mg, add 1 mL of DMSO.
- Solubilization: Vortex the solution thoroughly until the M7583 powder is completely dissolved.
   Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Sterilization: While not always necessary due to the nature of DMSO, for sensitive applications, the stock solution can be sterilized by filtering through a 0.22 μm syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.

### In Vitro Cell Culture Protocol

This protocol provides a general guideline for treating suspension B-cell lines, such as Ramos cells, with **M7583**. The optimal concentration and incubation time should be determined empirically for each cell line and experimental setup.

#### Materials:

- Cultured cells in logarithmic growth phase (e.g., Ramos Burkitt's lymphoma cells)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS and antibiotics)
- M7583 stock solution (10 mM in DMSO)
- Vehicle control (sterile DMSO)
- Sterile tissue culture plates (e.g., 96-well plates)



Incubator (37°C, 5% CO2)

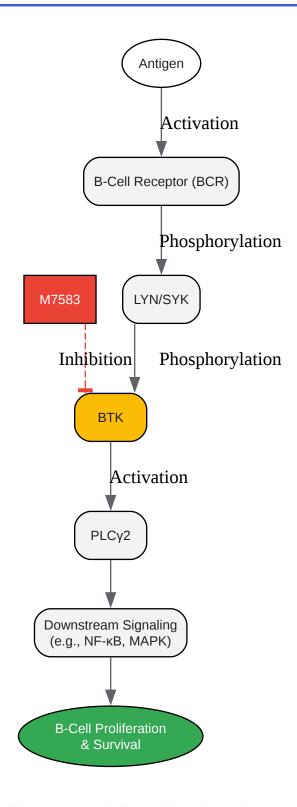
#### Procedure:

- Cell Seeding: Seed the cells at the desired density in a tissue culture plate. For example, for Ramos cells, a density of 8 x 10<sup>7</sup> cells/mL has been cited.[5]
- Preparation of Working Solutions: Prepare serial dilutions of the M7583 stock solution in a
  complete cell culture medium to achieve the desired final concentrations. It is crucial to
  maintain a consistent final DMSO concentration across all wells, including the vehicle
  control. The final DMSO concentration should typically be kept below 0.5% to minimize
  solvent-induced cytotoxicity.
- Treatment: Add the prepared **M7583** working solutions or the vehicle control (medium with the same final concentration of DMSO) to the appropriate wells.
- Incubation: Incubate the cells for the desired period (e.g., 30 minutes for pre-treatment before activation, or longer for proliferation/cytotoxicity assays).[5]
- Downstream Analysis: Following incubation, the cells can be harvested for various downstream analyses, such as Western blotting for BTK phosphorylation, cell viability assays (e.g., MTT or CellTiter-Glo), or flow cytometry for apoptosis markers.

## M7583 Mechanism of Action: BTK Inhibition in the BCR Signaling Pathway

M7583 exerts its therapeutic effect by irreversibly binding to and inhibiting Bruton's tyrosine kinase (BTK), a key enzyme in the B-cell receptor (BCR) signaling cascade. Upon antigen binding to the BCR, a series of phosphorylation events are initiated, leading to the activation of downstream pathways that promote B-cell proliferation, survival, and differentiation. BTK plays a crucial role in this process. By inhibiting BTK, M7583 effectively blocks these downstream signals, leading to decreased B-cell activation and proliferation.





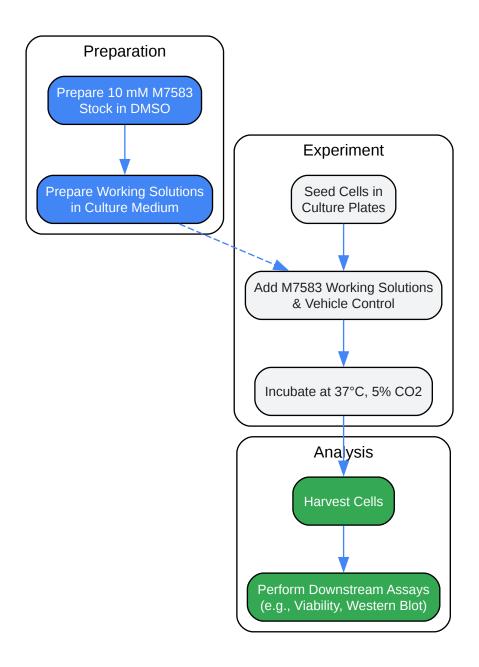
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Caption: M7583 inhibits BTK in the BCR signaling pathway.



# Experimental Workflow for M7583 Cell-Based Assays

The following diagram outlines a typical workflow for conducting in vitro experiments with **M7583**.



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Caption: Workflow for M7583 in vitro cell culture experiments.



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